

An In-depth Technical Guide to NYX-2925

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Compound of Interest

Compound Name: NYX-2925
CAS No.: 2012536-16-0
Cat. No.: B10821466

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Abstract

NYX-2925 is a novel, orally bioavailable, small molecule that acts as a positive allosteric modulator of the N-methyl-D-aspartate receptor (NMDAR).[1][2][3] Developed by Aptinyx, this compound was investigated for the treatment of chronic pain conditions, including painful diabetic peripheral neuropathy (DPN) and fibromyalgia.[3][4] Preclinical studies in rodent models of neuropathic pain demonstrated promising analgesic effects.[5][6] However, the compound failed to meet its primary endpoints in Phase IIb clinical trials for both DPN and fibromyalgia, showing no statistically significant difference from placebo in reducing average daily pain.[4][7] This guide provides a comprehensive technical overview of **NYX-2925**, including its chemical properties, mechanism of action, synthesis, and a detailed summary of preclinical and clinical findings.

Chemical Structure and Properties

NYX-2925, with the IUPAC name (2S,3R)-3-hydroxy-2-((R)-5-isobutyryl-1-oxo-2,5-diazaspiro[3.4]octan-2-yl)butanamide, is a spiro- β -lactam-based compound.[5][8] It was

designed to mimic some of the structural features of rapastinel (formerly GLYX-13), a tetrapeptide with NMDAR modulatory properties.[8][9]

Property	Value	Reference
Molecular Formula	C14H23N3O4	[10]
CAS Registry Number	2012536-16-0	[10]

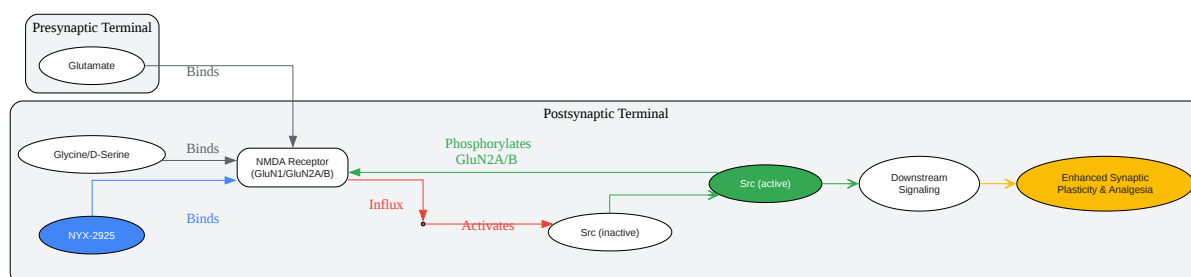
Synthesis

NYX-2925 was synthesized using a spirocyclic- β -lactam chemical approach, with rapastinel serving as a template.[9] This method allows for the creation of peptidomimetics with specific conformations. The synthesis was carried out by Sai Life Sciences.[1]

Mechanism of Action

NYX-2925 functions as a positive allosteric modulator of the NMDA receptor.[2] It acts as a co-agonist with glutamate, particularly at low concentrations of the endogenous co-agonists glycine and D-serine, leading to partial activation of the NMDAR.[1][11] This modulation is distinct from known NMDAR agonists or antagonists.[1][8]

The proposed signaling pathway for the analgesic effect of **NYX-2925** in the medial prefrontal cortex (mPFC) involves the activation of Src kinase. In models of neuropathic pain, there is a decrease in phosphorylated Src and its downstream targets on GluN2A and GluN2B subunits of the NMDAR in the mPFC. **NYX-2925** is thought to enhance calcium influx through the NMDAR, leading to the activation of Src. Activated Src then phosphorylates GluN2A and GluN2B subunits, creating a positive feedback loop that stabilizes NMDARs at the synapse and alleviates pain.[6]



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Caption: Proposed signaling pathway of **NYX-2925** in the mPFC.

Preclinical Studies

NYX-2925 demonstrated analgesic effects in several rat models of neuropathic pain, including chronic constriction injury (CCI) and streptozotocin-induced diabetic neuropathy.[5]

Experimental Protocols

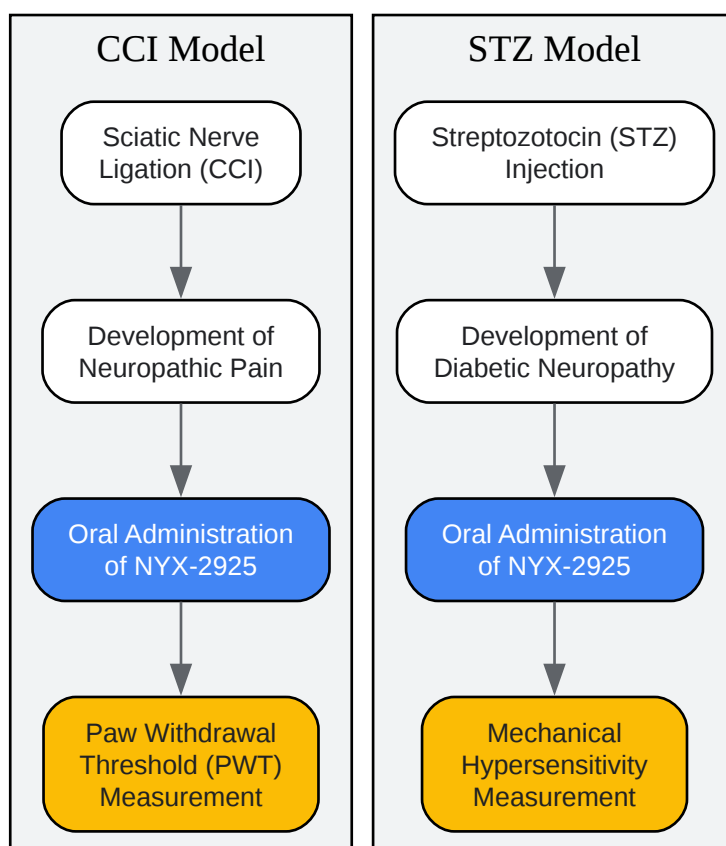
Chronic Constriction Injury (CCI) Model:

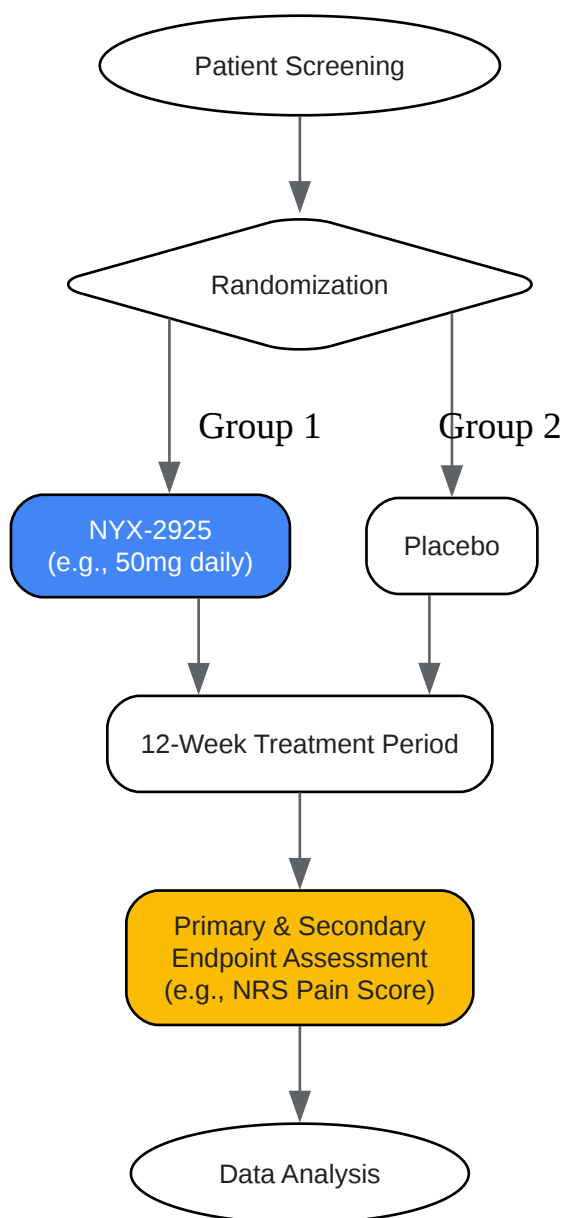
- Animal Model: Male Sprague-Dawley rats.
- Surgical Procedure: The right sciatic nerve was exposed, and four loose chromic gut ligatures were tied around it.
- Drug Administration: **NYX-2925** was administered orally (p.o.) at doses ranging from 1 to 30 mg/kg.

- Behavioral Testing: Mechanical allodynia was assessed using von Frey filaments to determine the paw withdrawal threshold (PWT). Testing was conducted at baseline and at various time points post-drug administration (e.g., 1 hour, 24 hours, 1 week).

Streptozotocin (STZ)-Induced Diabetic Neuropathy Model:

- Animal Model: Male Sprague-Dawley rats.
- Induction of Diabetes: A single intraperitoneal injection of streptozotocin (STZ) was administered to induce hyperglycemia.
- Drug Administration: **NYX-2925** was administered orally.
- Behavioral Testing: Mechanical hypersensitivity was assessed using von Frey filaments.





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References

- 1. NYX-2925 Is a Novel NMDA Receptor-Specific Spirocyclic- β -Lactam That Modulates Synaptic Plasticity Processes Associated with Learning and Memory - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. researchgate.net [researchgate.net]
- 3. NYX-2925, A Novel N-methyl-D-aspartate Receptor Modulator: A First-in-Human, Randomized, Double-blind Study of Safety and Pharmacokinetics in Adults - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The NMDAR modulator NYX-2925 alleviates neuropathic pain via a Src-dependent mechanism in the mPFC - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. NYX-2925 Is a Novel NMDA Receptor-Specific Spirocyclic- β -Lactam That Modulates Synaptic Plasticity Processes Associated with Learning and Memory - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. NYX-2925 Is a Novel N-Methyl-d-Aspartate Receptor Modulator that Induces Rapid and Long-Lasting Analgesia in Rat Models of Neuropathic Pain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 9. NYX-2925 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 10. firstwordpharma.com [firstwordpharma.com]
- 11. [ClinicalTrials.gov](https://clinicaltrials.gov) [clinicaltrials.gov]
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